

Technical Guide: 9-O-Feruloyl-5,5'-dimethoxylariciresinol from *Viburnum cylindricum*

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 9-O-Feruloyl-5,5'-dimethoxylariciresinol

Cat. No.: B7982119

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the lignan **9-O-Feruloyl-5,5'-dimethoxylariciresinol**, a natural product that has been isolated from *Viburnum cylindricum*. This document collates available data on its biochemical properties, biological activities, and underlying mechanisms of action. It includes quantitative data on its cytotoxic effects, detailed experimental methodologies for its isolation and biological evaluation, and visual representations of relevant signaling pathways and workflows to support further research and drug development efforts.

Introduction

9-O-Feruloyl-5,5'-dimethoxylariciresinol is a bioactive lignan that has garnered interest for its potential therapeutic properties. It has been identified as a constituent of *Viburnum cylindricum*, a plant genus known for a variety of secondary metabolites with pharmacological activities.^{[1][2]} The compound's known biological effects include anti-allergic, anti-inflammatory, and cytotoxic activities, making it a candidate for further investigation in oncology and immunology.^{[1][3]}

Physicochemical Properties and Characterization

While a detailed physicochemical analysis from *Viburnum cylindricum* is not readily available in the cited literature, spectroscopic data has been used for its characterization. A key piece of data for its structural elucidation is its ¹³C NMR spectrum.

Table 1: Quantitative Data for **9-O-Feruloyl-5,5'-dimethoxylariciresinol**

Parameter	Value	Reference
Cytotoxicity (ED50)	9.86 to ~12.68 µg/mL	[3]
Specific cell lines and individual ED50 values were not specified in the available literature.		

Experimental Protocols

Representative Isolation Protocol for Lignans

The following protocol is adapted from the isolation of **9-O-Feruloyl-5,5'-dimethoxylariciresinol** from the stems of a related plant source, *Lindera obtusiloba*, and serves as a representative method.[4]

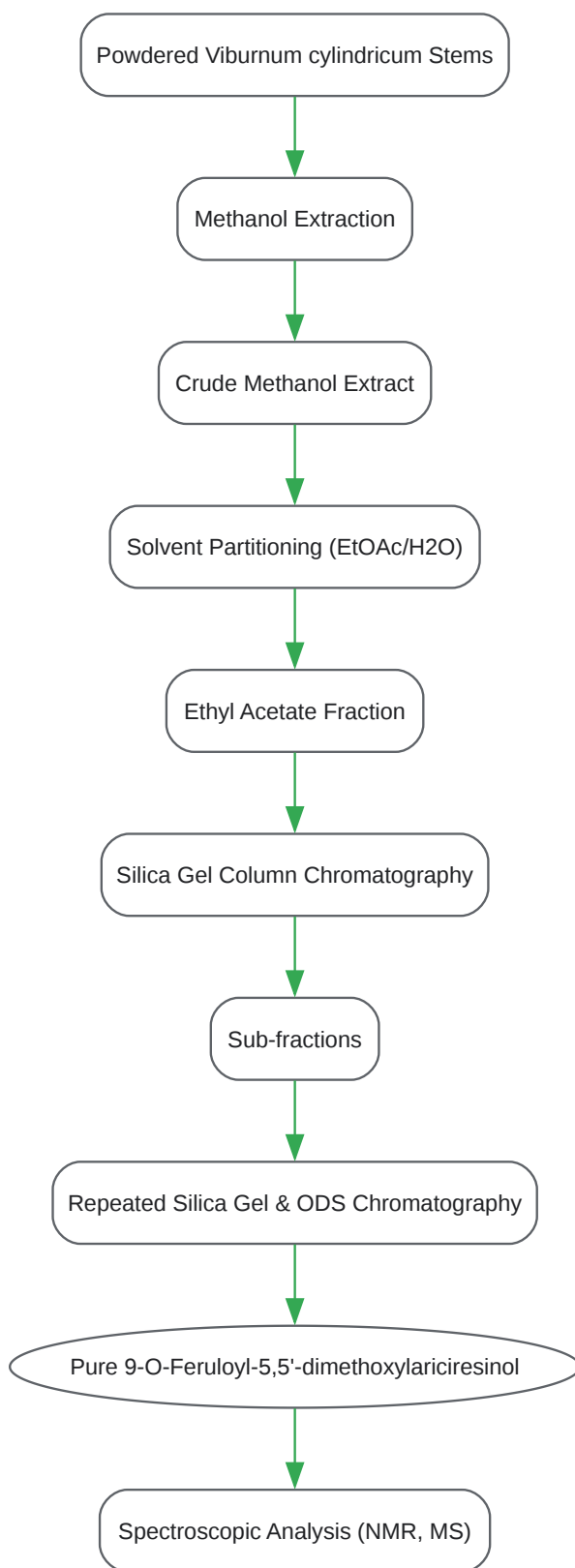
3.1.1. Extraction and Fractionation

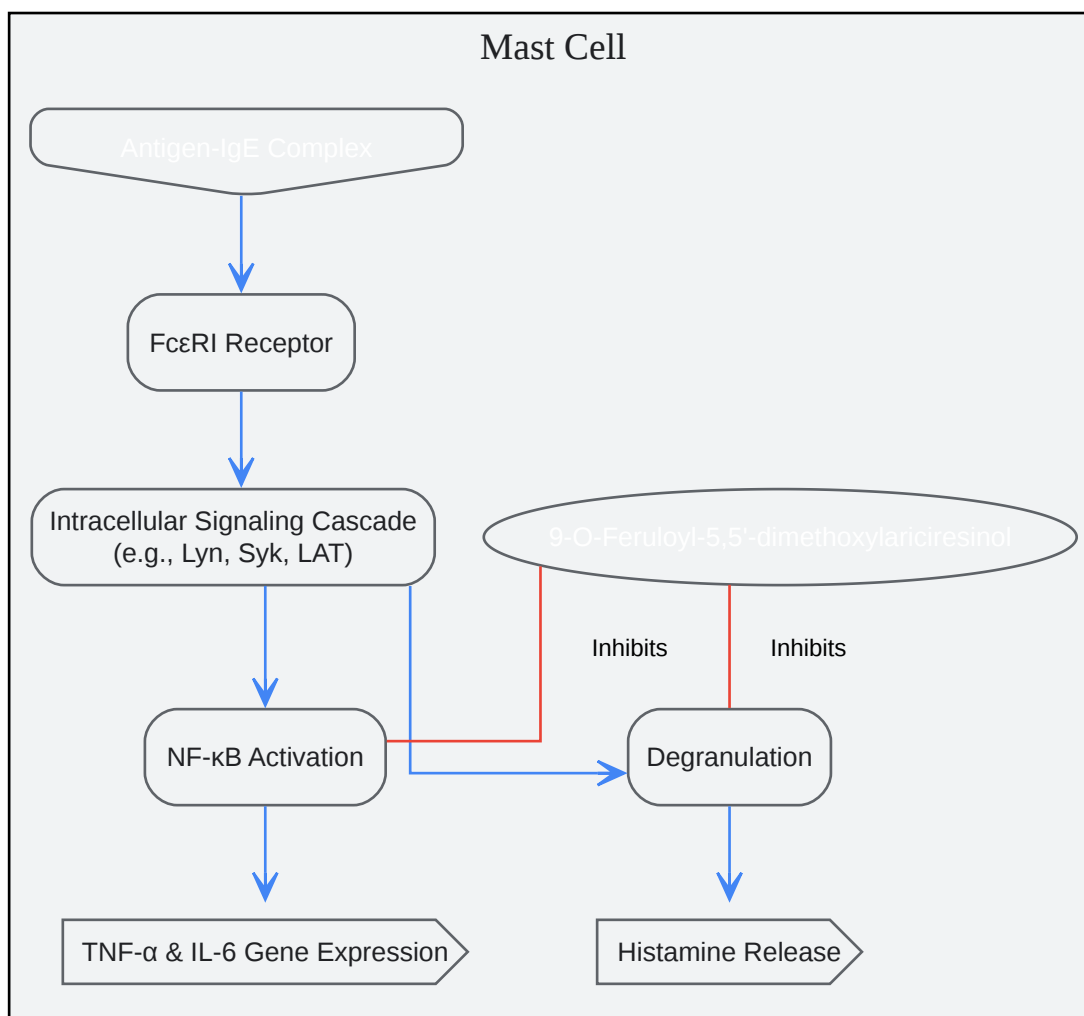
- Air-dry and powder the plant material (e.g., stems of *Viburnum cylindricum*).
- Extract the powdered material with methanol (MeOH) at room temperature.
- Concentrate the extract under reduced pressure to obtain a crude methanol extract.
- Suspend the crude extract in water and partition successively with ethyl acetate (EtOAc) and n-butanol.

3.1.2. Chromatographic Separation

- Subject the EtOAc-soluble fraction to silica gel column chromatography.

- Elute the column with a gradient of chloroform-methanol (e.g., 50:1 to 1:1) to yield multiple sub-fractions.
- Further purify the fractions containing the target compound using repeated silica gel and ODS column chromatography.
- Monitor the separation process using thin-layer chromatography (TLC).
- Isolate the pure **9-O-Feruloyl-5,5'-dimethoxylariciresinol** and confirm its structure using spectroscopic methods such as NMR (^1H , ^{13}C) and mass spectrometry.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Cytotoxicity of synthetic derivatives against breast cancer and multi-drug resistant breast cancer cell lines: a literature-based perspective study - PMC [pmc.ncbi.nlm.nih.gov]
- 2. psjd.icm.edu.pl [psjd.icm.edu.pl]

- 3. bocsci.com [bocsci.com]
- 4. A new neolignan and lignans from the stems of *Lindera obtusiloba* Blume and their anti-allergic inflammatory effects - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Technical Guide: 9-O-Feruloyl-5,5'-dimethoxylariciresinol from *Viburnum cylindricum*]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b7982119#9-o-feruloyl-5-5-dimethoxylariciresinol-from-viburnum-cylindricum]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com